

Application Notes and Protocols: Ethyl Phenoxylacetate in Fragrance Formulation

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Compound of Interest

Compound Name: Ethyl phenoxylacetate

Cat. No.: B1293768

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These application notes provide a comprehensive overview of the use of **ethyl phenoxylacetate** in fragrance formulations. This document includes its chemical and olfactory properties, along with detailed protocols for its analysis and evaluation in fragrance creation.

Introduction to Ethyl Phenoxylacetate

Ethyl phenoxylacetate (CAS 2555-49-9) is an aromatic ester widely utilized as a fragrance ingredient in a variety of consumer products, including perfumes, cosmetics, and personal care items.^{[1][2][3]} Its characteristic scent profile and chemical stability make it a valuable component for fragrance formulators.

1.1. Chemical and Physical Properties

| Property | Value | Reference |
|------------------|--|-----------|
| Chemical Formula | C10H12O3 | [1][3] |
| Molecular Weight | 180.20 g/mol | [3] |
| Appearance | Colorless to pale yellow liquid | [1][2][3] |
| Odor Profile | Green, floral, with rose and honey nuances | [3][4] |
| Boiling Point | 136 °C at 19 mmHg | [3] |
| Density | Approximately 1.1 g/mL at 25 °C | [3] |
| Solubility | Soluble in ethanol and other organic solvents; sparingly soluble in water. | [1][2] |
| Stability | Stable under normal conditions. | [1][2] |

1.2. Olfactory Profile and Application

Ethyl phenoxyacetate is prized for its soft, sweet, and floral aroma with distinct green and rosy characteristics. It is often described as having a honey-like nuance, which makes it a versatile ingredient in various fragrance compositions.

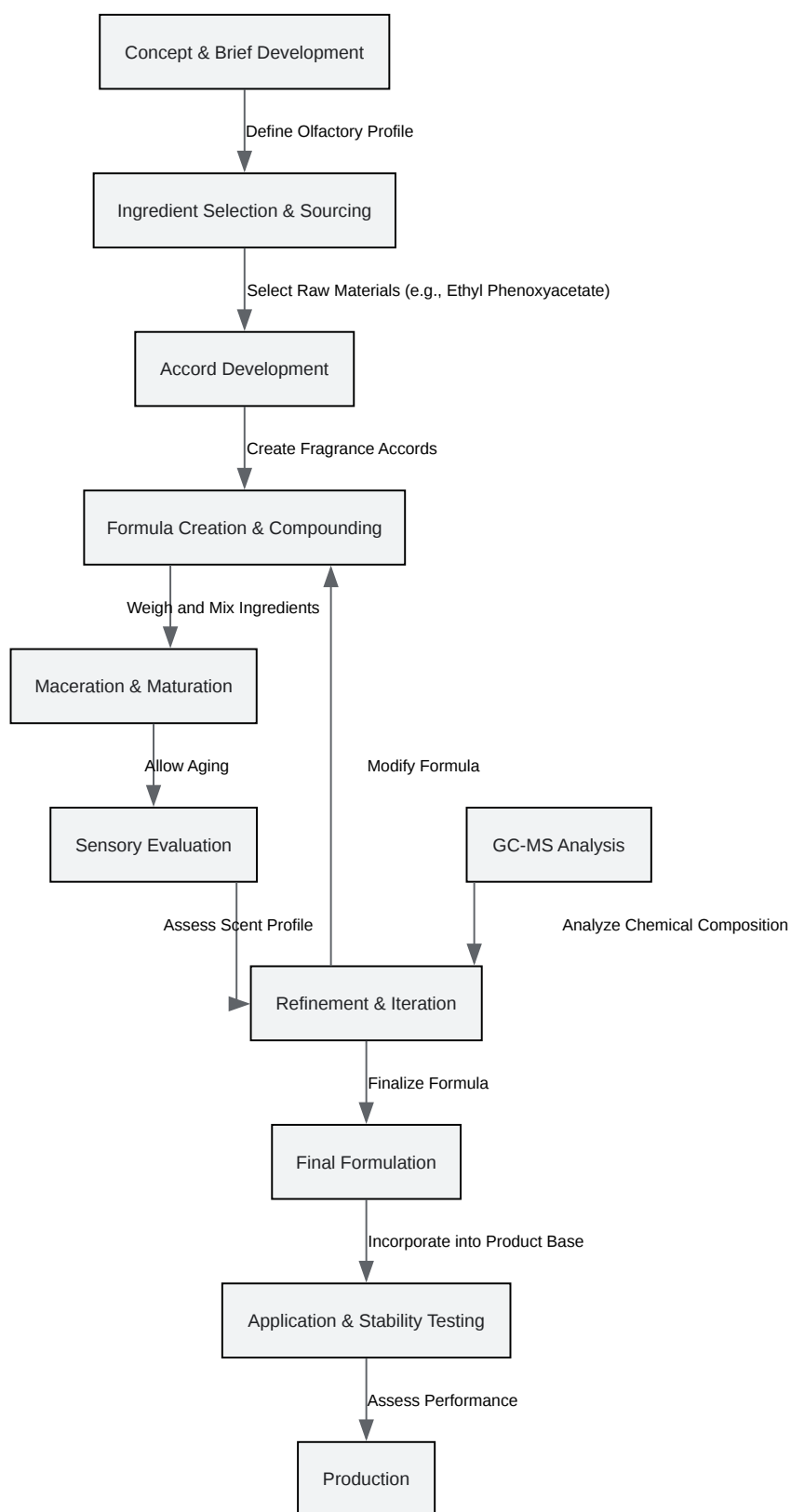
- In Floral Scents: It is a key component in rose accords, where it imparts a natural, fresh, and slightly green facet, enhancing the overall complexity of the rose fragrance.[5] It can also be used to round out other floral bouquets, such as jasmine and lily of the valley.
- In Fruity and Gourmand Scents: Its honeyed sweetness makes it suitable for honey-themed fragrances and for adding a sweet, floral touch to fruity compositions.
- As a Modifier: It can be used to soften and blend other, more potent, fragrance ingredients, contributing to a more harmonious and well-rounded final scent.

While specific concentrations in commercial fragrances are proprietary, a related compound, ethyl phenylacetate, is typically used at levels ranging from 0.01% to 1% in fine fragrances and 0.1% to 3% in functional fragrances.^[1] This can serve as a general guideline for initial formulation trials with **ethyl phenoxyacetate**.

Experimental Protocols

2.1. Fragrance Formulation Workflow

The creation of a fragrance is a systematic process that involves several key stages, from initial concept to final product. The following workflow can be adapted for the incorporation of **ethyl phenoxyacetate**.



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Caption: A typical workflow for fragrance formulation.

2.2. Protocol for Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a critical analytical technique for identifying and quantifying the individual components of a fragrance formulation.

Objective: To identify and quantify **ethyl phenoxyacetate** and other volatile components in a fragrance oil or a finished product.

Materials:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Appropriate capillary column (e.g., DB-5ms, HP-5ms)
- Helium carrier gas
- Sample vials
- Microsyringe
- Solvent (e.g., ethanol, hexane)
- Internal standard (optional, for quantification)

Procedure:

- Sample Preparation:
 - Fragrance Oil: Dilute the fragrance oil in a suitable solvent (e.g., 1% in ethanol) to a concentration appropriate for the instrument's sensitivity.
 - Finished Product (e.g., lotion, shampoo): Perform a solvent extraction to isolate the fragrance components from the product matrix. A common method is liquid-liquid extraction with a non-polar solvent like hexane. The resulting extract may need to be concentrated or diluted as necessary.
- GC-MS Instrument Setup:

- Injector Temperature: 250 °C
- Oven Temperature Program: Start at 50 °C, hold for 2 minutes, then ramp up to 280 °C at a rate of 10 °C/min, and hold for 5 minutes. (This program can be optimized based on the specific components of interest).
- Carrier Gas Flow Rate: 1.0 mL/min (constant flow).
- MS Ion Source Temperature: 230 °C
- MS Quadrupole Temperature: 150 °C
- Scan Range: m/z 40-550.
- Injection and Analysis:
 - Inject 1 µL of the prepared sample into the GC.
 - Acquire the data.
- Data Analysis:
 - Identify the peaks in the chromatogram by comparing their mass spectra with a reference library (e.g., NIST).
 - Confirm the identity of **ethyl phenoxyacetate** by its characteristic mass spectrum and retention time.
 - For quantitative analysis, create a calibration curve using standards of known concentrations of **ethyl phenoxyacetate**. If an internal standard is used, calculate the relative response factor.

2.3. Protocol for Sensory Evaluation

Sensory evaluation is essential to assess the olfactory characteristics of a fragrance formulation containing **ethyl phenoxyacetate**.

Objective: To evaluate the intensity, character, and longevity of a fragrance formulation on a smelling strip and on the skin.

Materials:

- Fragrance formulation containing **ethyl phenoxyacetate**
- Standard paper smelling strips (mouillettes)
- A panel of trained sensory assessors (or a consumer panel for preference testing)
- Odor-free evaluation room
- Data collection forms or software

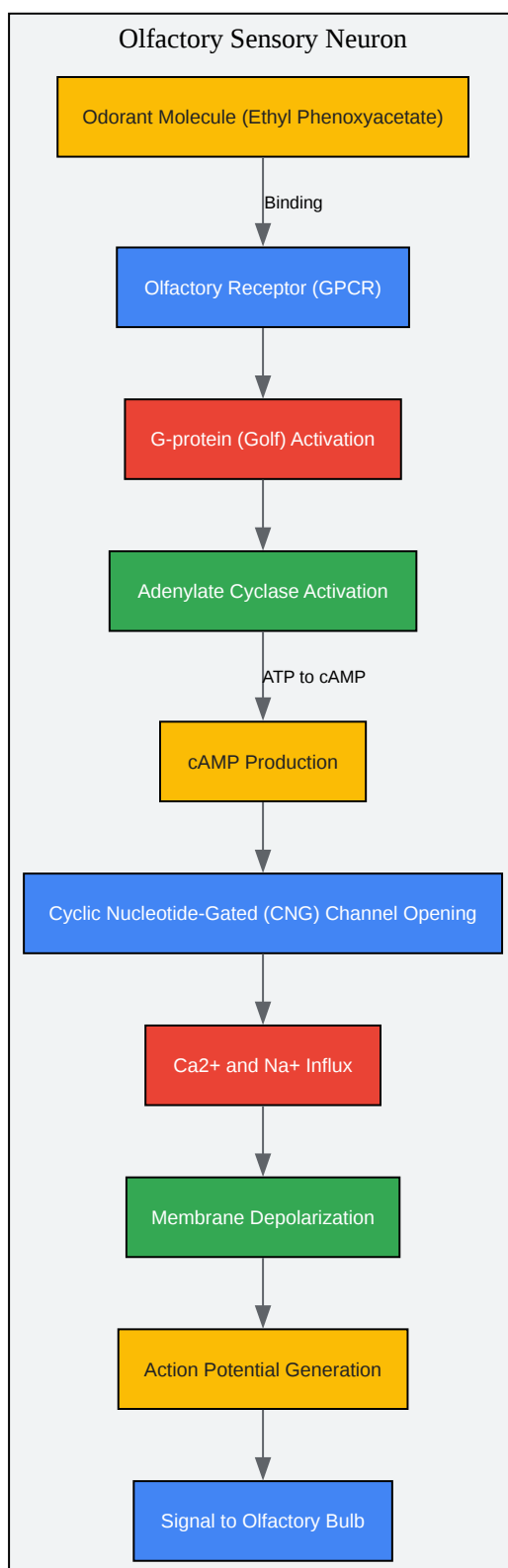
Procedure:

- Preparation:
 - Dip the smelling strips into the fragrance formulation to a depth of approximately 1 cm.
 - Allow the solvent to evaporate for a few seconds.
- Evaluation on Smelling Strips:
 - Present the smelling strips to the panelists in a controlled and randomized order.
 - Ask panelists to evaluate the fragrance at different time points (e.g., immediately, after 15 minutes, 1 hour, 4 hours, 24 hours) to assess the top, middle, and base notes.
 - Panelists should rate the following attributes on a labeled magnitude scale (LMS) or a similar rating scale:
 - Overall Intensity: From "barely detectable" to "extremely strong."
 - Character Description: Panelists describe the scent using predefined terms (e.g., floral, green, rosy, sweet, honey) and can also provide their own descriptors.

- Presence of **Ethyl Phenoxyacetate** Character: Assess the prominence of the characteristic green, floral, and rosy notes.
- Evaluation on Skin (Substantivity Test):
 - Apply a controlled amount of the fragrance (e.g., 0.1 mL) to a designated area on the panelists' forearms.
 - At specified time intervals (e.g., 0, 1, 2, 4, 6, 8 hours), panelists evaluate the fragrance intensity and character directly from their skin.
 - This test assesses the longevity and evolution of the fragrance in a real-use scenario.
- Data Analysis:
 - Analyze the sensory data statistically to determine significant differences between formulations and to understand the evolution of the scent over time.

Olfactory Signaling Pathway

The perception of fragrance molecules like **ethyl phenoxyacetate** begins with their interaction with olfactory receptors in the nasal cavity. This interaction triggers a complex signaling cascade that results in the perception of smell.

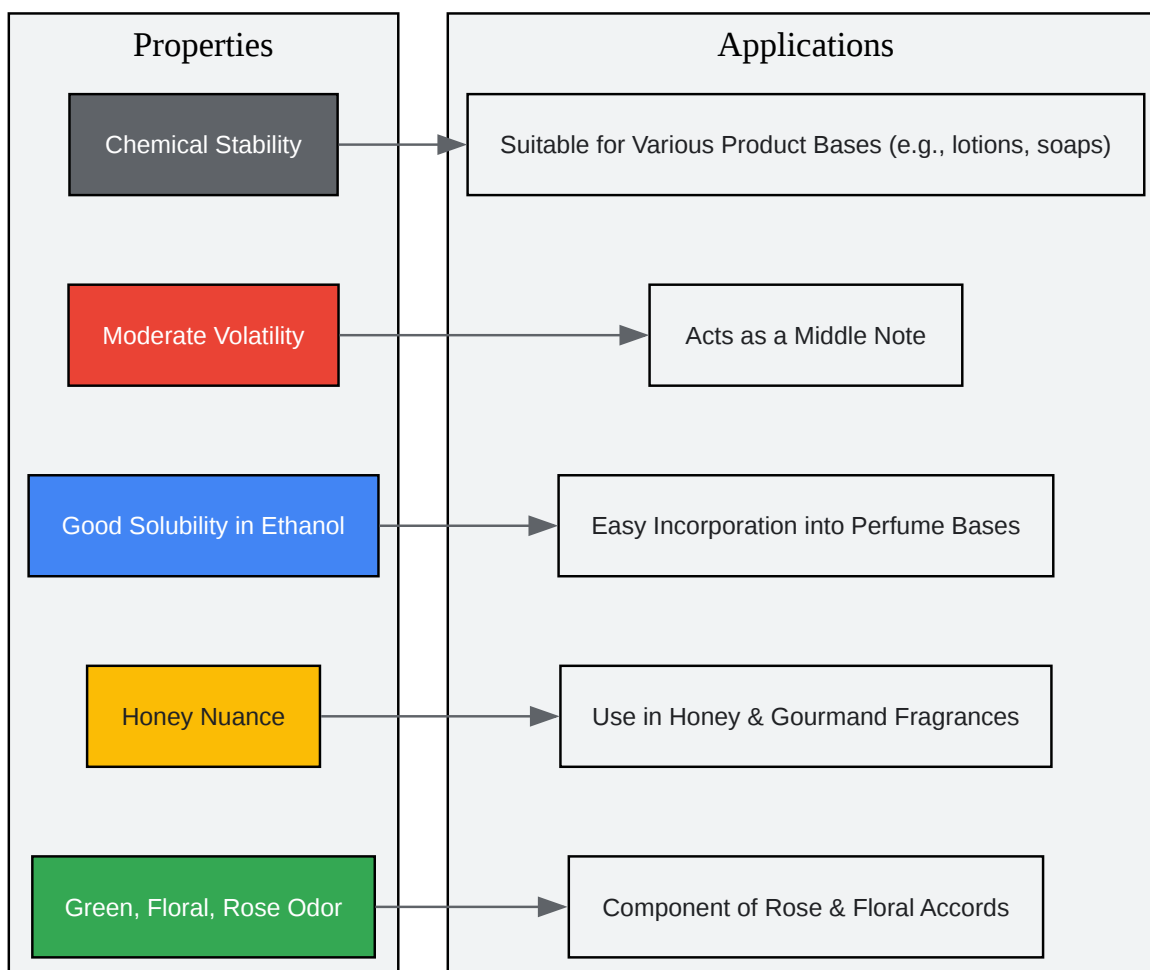


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Caption: The olfactory signal transduction pathway.

Logical Relationship of Ethyl Phenoxylacetate Properties to its Applications

The utility of **ethyl phenoxylacetate** in fragrance formulations is a direct result of its specific chemical and olfactory properties.



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Caption: Relationship between properties and applications.

These notes and protocols are intended to provide a foundational understanding for the application of **ethyl phenoxylacetate** in fragrance formulation. Researchers are encouraged to adapt and optimize these methods for their specific research and development needs.

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